

Foreword: A Proactive Approach to Chemical Safety with Limited Data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3,5-Tricyclohexylbromobenzene

CAS No.: 97443-80-6

Cat. No.: B1376346

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As scientists and researchers, we often encounter novel or sparsely documented compounds. **1,3,5-Tricyclohexylbromobenzene** is one such molecule; while its structure is defined, comprehensive, peer-reviewed safety and toxicity data are not readily available in public literature. This guide, therefore, adopts a proactive, risk-averse methodology. By synthesizing data from structurally analogous compounds—namely the brominated benzene core and the cyclohexyl substituents—we can construct a robust, inferred hazard profile and establish conservative, best-practice handling protocols. This document is designed not as a definitive statement of known hazards, but as a technical guide to risk assessment and mitigation when empirical data is scarce, ensuring that scientific discovery and personnel safety proceed in tandem.

Section 1: Compound Identification and Physicochemical Properties

1,3,5-Tricyclohexylbromobenzene is a sterically hindered, poly-alicyclic aromatic hydrocarbon. Its key identifiers and properties, compiled from available chemical databases, are essential for proper inventory management and for anticipating its physical behavior in a laboratory setting.

Property	Value	Source(s)
IUPAC Name	2-bromo-1,3,5-tricyclohexylbenzene	[1]
Synonyms	1-Bromo-2,4,6-tricyclohexylbenzene	[2]
CAS Number	97443-80-6	[1][2]
Molecular Formula	C ₂₄ H ₃₅ Br	[1][2]
Molecular Weight	403.44 g/mol	[1][2]
Appearance	Solid (predicted)	Inferred
Melting Point	140-163 °C	[2]
Boiling Point	454.9 ± 44.0 °C (Predicted)	[2]
Density	1.155 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Low in water (predicted); Soluble in non-polar organic solvents.	Inferred

Section 2: Inferred Hazard Identification and Risk Profile

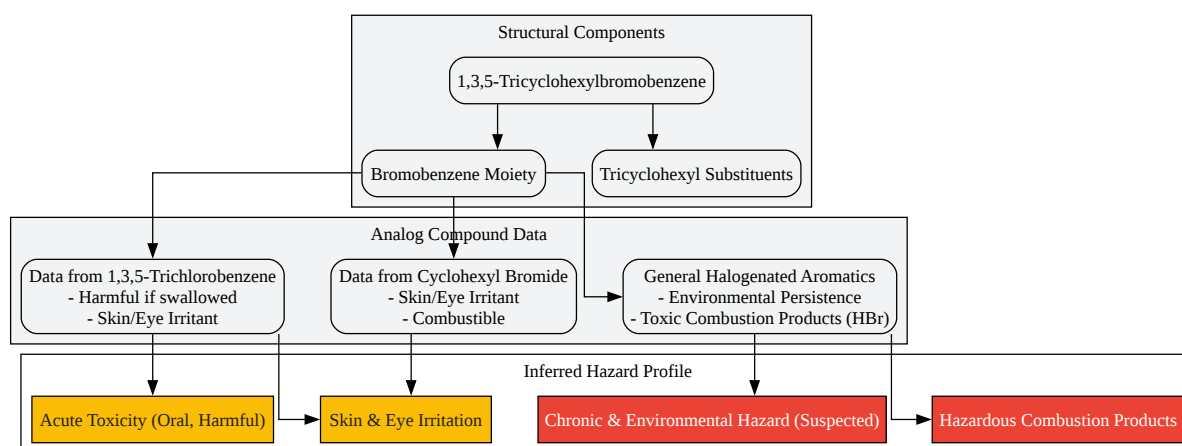
Lacking a specific Safety Data Sheet (SDS), a hazard assessment must be built from the compound's constituent parts. The primary risks are associated with halogenated aromatic compounds.

- **Brominated Aromatic Core:** Compounds like bromobenzene and trichlorobenzene are known to be harmful if swallowed, skin and eye irritants, and potentially toxic to aquatic life.[3][4][5] The presence of bromine means that combustion can produce highly toxic and corrosive hydrogen bromide (HBr) gas.
- **Cyclohexyl Groups:** The three bulky, non-polar cyclohexyl groups render the molecule highly lipophilic. This suggests a low water solubility and a potential for bioaccumulation. While

cyclohexane itself has relatively low toxicity, its derivatives can vary.

- Overall Profile: Based on analogs, **1,3,5-Tricyclohexylbromobenzene** should be treated as a compound that is harmful if swallowed, causes skin irritation, and may cause serious eye irritation. Long-term exposure effects are unknown, and it should be handled as a substance with potential chronic toxicity.

The following DOT script visualizes the logic for this hazard assessment.



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Hazard profile derivation based on structural analogs.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A conservative, multi-layered approach to exposure control is mandatory.

- Engineering Controls: All manipulations of **1,3,5-Tricyclohexylbromobenzene**, including weighing and solution preparation, must be conducted within a certified chemical fume hood to prevent inhalation of any dust or aerosols. The facility should be equipped with an eyewash station and a safety shower in close proximity to the handling area.^{[6][7]}
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are required. Standard safety glasses are insufficient.
 - Hand Protection: Wear chemically resistant gloves. Given the aromatic and halogenated nature of the compound, nitrile gloves should be considered a minimum for splash protection, with a recommendation for double-gloving. For extended handling, heavier-duty gloves such as Viton® or butyl rubber should be considered. Always inspect gloves for integrity before use and wash hands thoroughly after removal.
 - Skin and Body Protection: A flame-resistant lab coat must be worn and kept fully buttoned. Ensure full coverage of legs and arms. Do not wear shorts or open-toed shoes in the laboratory.

Section 4: Protocols for Safe Handling and Storage

Adherence to strict protocols minimizes the risk of exposure and contamination.

Step-by-Step Protocol for Weighing and Transfer

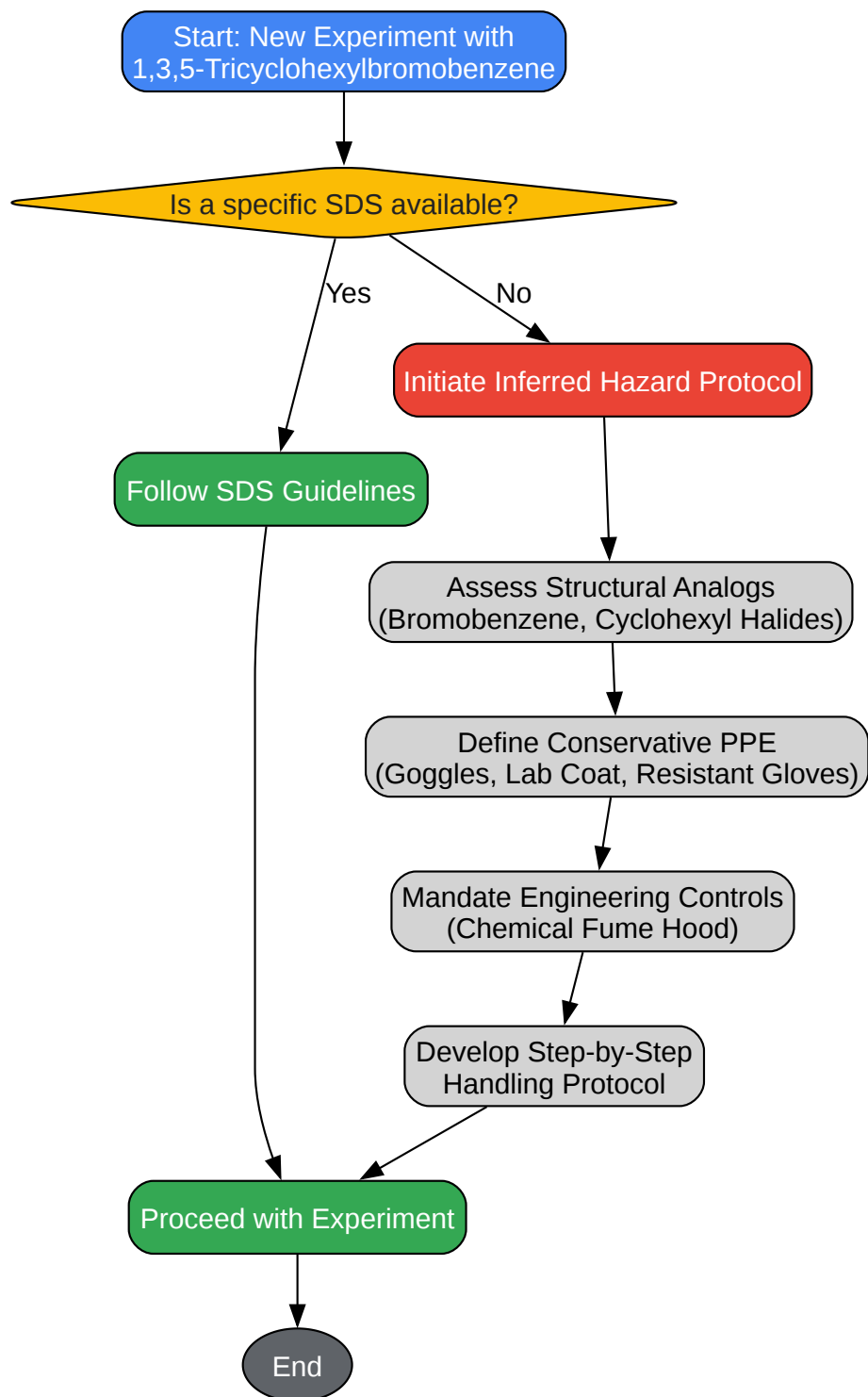
- Preparation: Don all required PPE (goggles, lab coat, gloves) before entering the designated handling area. Ensure the chemical fume hood sash is at the appropriate working height.
- Staging: Place a tared weigh boat on an analytical balance inside the fume hood. Place the stock container of **1,3,5-Tricyclohexylbromobenzene**, a clean spatula, and the receiving vessel inside the hood.
- Dispensing: Slowly open the stock container. Use the spatula to carefully transfer the approximate amount of solid to the weigh boat. Avoid any actions that could generate dust. Close the stock container immediately.

- Measurement: Record the mass.
- Transfer: Carefully add the weighed solid to the destination vessel. If preparing a solution, add the solvent slowly to avoid splashing.
- Decontamination: Clean the spatula thoroughly. Dispose of the weigh boat and any contaminated wipes in a designated solid hazardous waste container.
- Finalization: Close the receiving vessel and the stock container. Wipe down the work surface within the fume hood. Remove gloves and wash hands thoroughly.

Storage Requirements

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible substances, particularly strong oxidizing agents.[\[8\]](#)[\[9\]](#)
- The storage area should be segregated from general laboratory supplies and foodstuffs.

The following workflow diagram outlines the critical decision points for handling this compound.



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Risk mitigation workflow for handling chemicals with limited data.

Section 5: Emergency Procedures

Rapid and correct response is critical in any laboratory incident.

- Skin Contact: Immediately flush the affected skin with copious amounts of running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[\[7\]](#)[\[8\]](#)
- Spill Response:
 - Evacuate all non-essential personnel from the immediate area.
 - Wearing full PPE, cover the spill with an inert absorbent material like vermiculite, sand, or dry earth.
 - Sweep up the material carefully to avoid creating dust and place it into a suitable, labeled container for hazardous waste disposal.[\[10\]](#)
 - Do not allow the spilled material to enter drains or waterways.[\[10\]](#)

Section 6: Stability and Reactivity

- Reactivity: Stable under recommended storage conditions.
- Conditions to Avoid: Excess heat, open flames, and sources of ignition.[\[6\]](#)
- Incompatible Materials: Strong oxidizing agents.

- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it may produce toxic and corrosive fumes including carbon monoxide, carbon dioxide, and hydrogen bromide gas.[3]

Section 7: Disposal Considerations

All waste containing **1,3,5-Tricyclohexylbromobenzene** must be treated as hazardous.

- Dispose of unused material and contaminated items in a designated, sealed, and properly labeled hazardous waste container.
- Do not dispose of this chemical down the drain or in general trash.
- All disposal practices must be in strict accordance with federal, state, and local environmental regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.[3][8]

Section 8: Relevance in Drug Discovery

The **1,3,5-tricyclohexylbromobenzene** scaffold is of interest to drug development professionals due to its unique three-dimensional structure. The bulky, lipophilic cyclohexyl groups create a rigid, non-planar core that can be used to probe the topology of protein binding pockets. The bromine atom serves as a key synthetic handle, enabling a variety of cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) to introduce further diversity and functionality.[11] This allows for the systematic exploration of chemical space around a rigid core, a common strategy in modern medicinal chemistry for optimizing ligand-target interactions and improving pharmacokinetic properties.[12][13]

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- To cite this document: BenchChem. [Foreword: A Proactive Approach to Chemical Safety with Limited Data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1376346/docs#foreword-a-proactive-approach-to-chemical-safety-with-limited-data>]

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